

diammonium hydrogen phosphite chemical formula and structure

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Compound of Interest

Compound Name: *Diammonium phosphite*

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An In-depth Technical Guide to Diammonium Hydrogen Phosphite

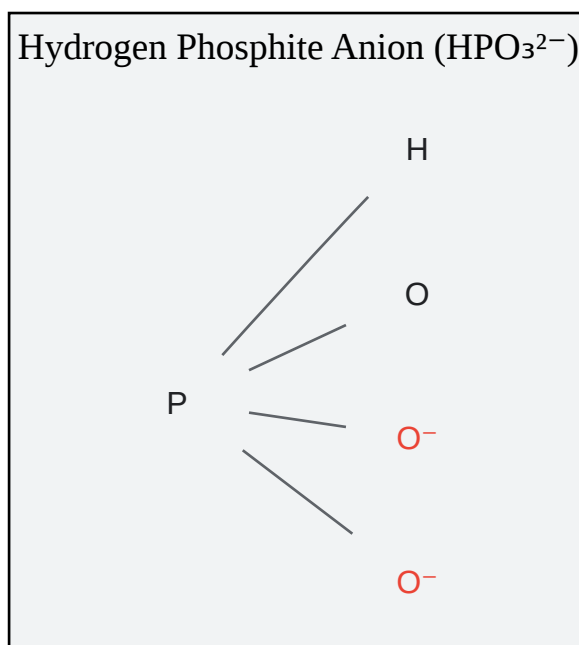
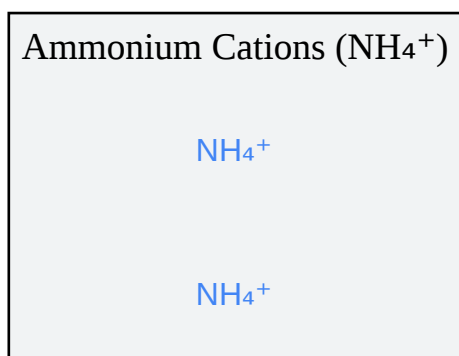
Introduction

Diammonium hydrogen phosphite, with the CAS number 51503-61-8, is an inorganic compound that serves critical functions in various industrial applications. It is primarily recognized for its efficacy as a reducing agent and a corrosion inhibitor. This guide provides a comprehensive overview of its chemical formula, structure, physicochemical properties, synthesis, and analytical protocols, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Formula and Structure

The chemical formula for diammonium hydrogen phosphite is $(\text{NH}_4)_2\text{HPO}_3$. It consists of two ammonium cations (NH_4^+) and one hydrogen phosphite anion (HPO_3^{2-}). The molecular formula can also be written as $\text{H}_9\text{N}_2\text{O}_3\text{P}$.^{[1][2]}

The hydrogen phosphite anion is derived from phosphorous acid (H_3PO_3). It is important to distinguish this compound from diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$), which is derived from phosphoric acid and has different properties and applications.^{[3][4]}



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Caption: Structure of Diammonium Hydrogen Phosphite.

Physicochemical Properties

Diammonium hydrogen phosphite is a colorless, crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.^{[5][6]} It is soluble in water.^{[5][7]} Key quantitative properties are summarized in the tables below.

Table 1: General Properties

Property	Value	Reference
Molecular Formula	H ₉ N ₂ O ₃ P	[1][2]
Molecular Weight	116.06 g/mol	[1][2]
Appearance	Colorless, crystalline mass; White crystal	[1][5]
pH (5% solution)	7.4 - 7.7	[1][2]
Melting Point	Decomposes at 155 °C (anhydrous)	[7]
Water Solubility	Soluble	[5][7]

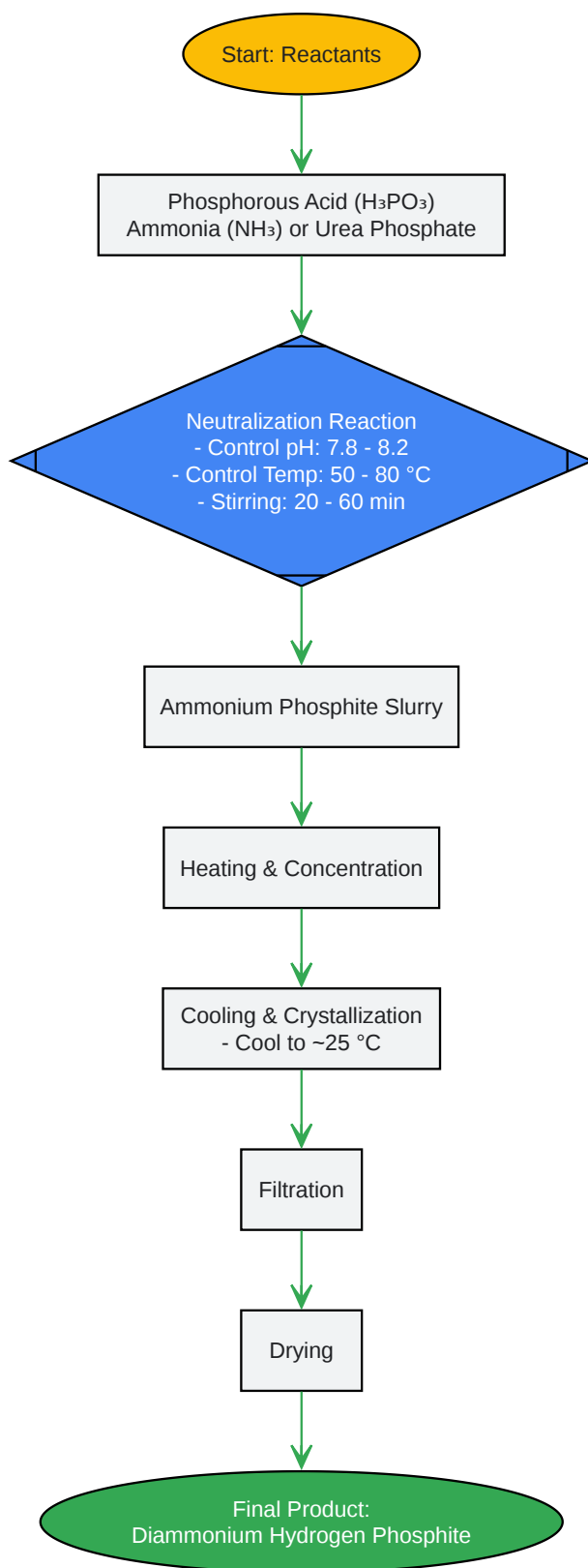
Table 2: Technical Specifications

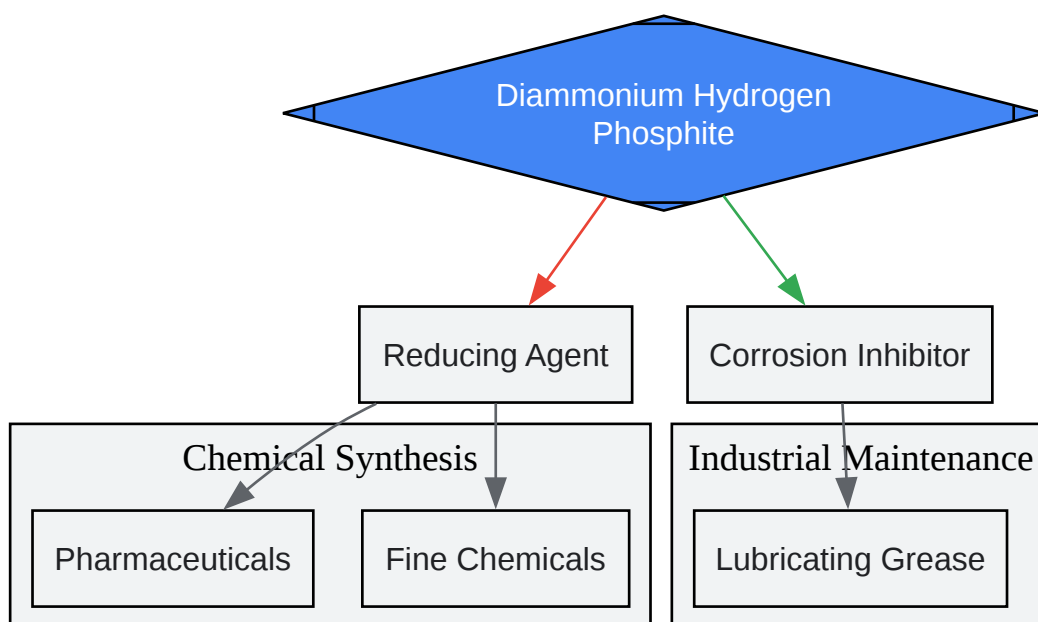
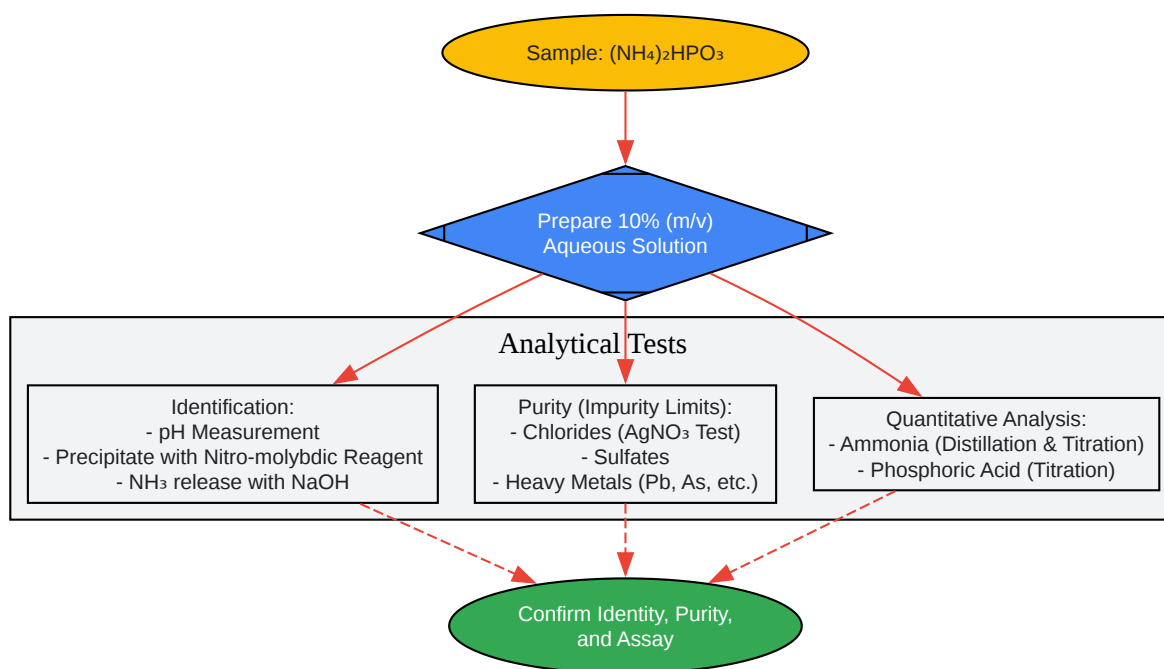
Parameter	Specification	Reference
Assay ((NH ₄) ₂ HPO ₃ ·H ₂ O)	≥ 98.0%	[1][2]
Nitrogen (N) Content	≥ 20.4%	[1][2]
Phosphorus Pentoxide (P ₂ O ₅)	≥ 51.9%	[1][2]
Moisture	≤ 2.0%	[1][2]
Chloride (Cl)	≤ 0.0005%	[1][2]
Iron (Fe)	≤ 0.0005%	[1][2]
Cadmium (Cd)	≤ 0.0005%	[1][2]
Lead (Pb)	≤ 0.001%	[1][2]
Arsenic (As)	≤ 0.001%	[1][2]
Water Insoluble Materials	≤ 0.01%	[1]

Experimental Protocols

Synthesis Protocol (General Method)

A common method for synthesizing diammonium hydrogen phosphite involves the neutralization reaction between phosphorous acid (H_3PO_3) and ammonia (NH_3). A generalized protocol based on principles from industrial synthesis patents is as follows.





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